physical properties of 4-(3-Chlorophenoxymethyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(3-Chlorophenoxymethyl)phenylboronic acid*
CAS No.:	*1256358-75-4*
Cat. No.:	*B577821*

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An In-depth Technical Guide to the Physical Properties of **4-(3-Chlorophenoxymethyl)phenylboronic acid**

Authored by a Senior Application Scientist

This guide provides a detailed exploration of the physical and chemical properties of **4-(3-Chlorophenoxymethyl)phenylboronic acid**. Designed for researchers, medicinal chemists, and professionals in drug development, this document synthesizes available data with established principles of physical organic chemistry to offer a comprehensive profile of this important synthetic building block. We will delve into its structural attributes, physicochemical parameters, and spectroscopic characteristics, while also providing field-proven experimental protocols for their validation.

Introduction: The Role and Relevance of Phenylboronic Acids

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Phenylboronic acids are a cornerstone of modern organic synthesis, most notably for their indispensable role in the Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning methodology for forging carbon-carbon bonds.[1] Beyond this, their unique ability to form reversible covalent bonds with diols makes them critical components in chemical sensors, drug delivery systems, and as pharmacophores in medicinal chemistry.[2]

4-(3-Chlorophenoxymethyl)phenylboronic acid is a bifunctional reagent, incorporating a boronic acid moiety for coupling reactions and a chlorophenoxymethyl group that can be used to modulate steric and electronic properties or serve as a linker. A thorough understanding of its physical properties is paramount for its effective application, enabling optimization of reaction conditions, purification strategies, and formulation development.

Chemical Identity and Structural Features

The foundational step in characterizing any chemical compound is to establish its precise identity.

- Chemical Name: **4-(3-Chlorophenoxymethyl)phenylboronic acid**
- CAS Number: 1256358-75-4[3][4]
- Molecular Formula: $C_{13}H_{12}BClO_3$[3]
- Molecular Weight: 262.50 g/mol [3]

The structure consists of a phenylboronic acid core functionalized at the para-position with a 3-chlorophenoxy ether linkage. The boronic acid group is a mild Lewis acid, and the overall molecule possesses moderate polarity.[1]

Table 1: Core Physicochemical Properties of **4-(3-Chlorophenoxymethyl)phenylboronic acid**

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Property	Value/Expected Range	Method of Determination	Comments
Appearance	White to off-white crystalline solid (Expected)	Visual Inspection	Based on analogous structures like 4-chlorophenylboronic acid.[5][6]
Melting Point (°C)	Data not available.	Capillary Melting Point Apparatus, DSC	Expected to be a sharp melting point for a pure crystalline solid. Related compounds melt in the range of 150-290 °C.[5]
Boiling Point (°C)	Not applicable; likely to decompose.	N/A	Boronic acids tend to dehydrate at high temperatures to form boroxines.[1]
Solubility	Poorly soluble in water; soluble in polar organic solvents (e.g., DMSO, DMF, Methanol, THF). (Expected)	Shake-Flask Method, HPLC	The aryl ether structure increases lipophilicity compared to unsubstituted phenylboronic acid.[1][7]
pKa	~8.0 - 8.8 (Predicted)	UV-Vis Spectrophotometric Titration	The electron-withdrawing nature of the chloro- and ether substituents is expected to slightly lower the pKa relative to phenylboronic acid (pKa 8.83).[1][8]

Workflow for Physicochemical Characterization

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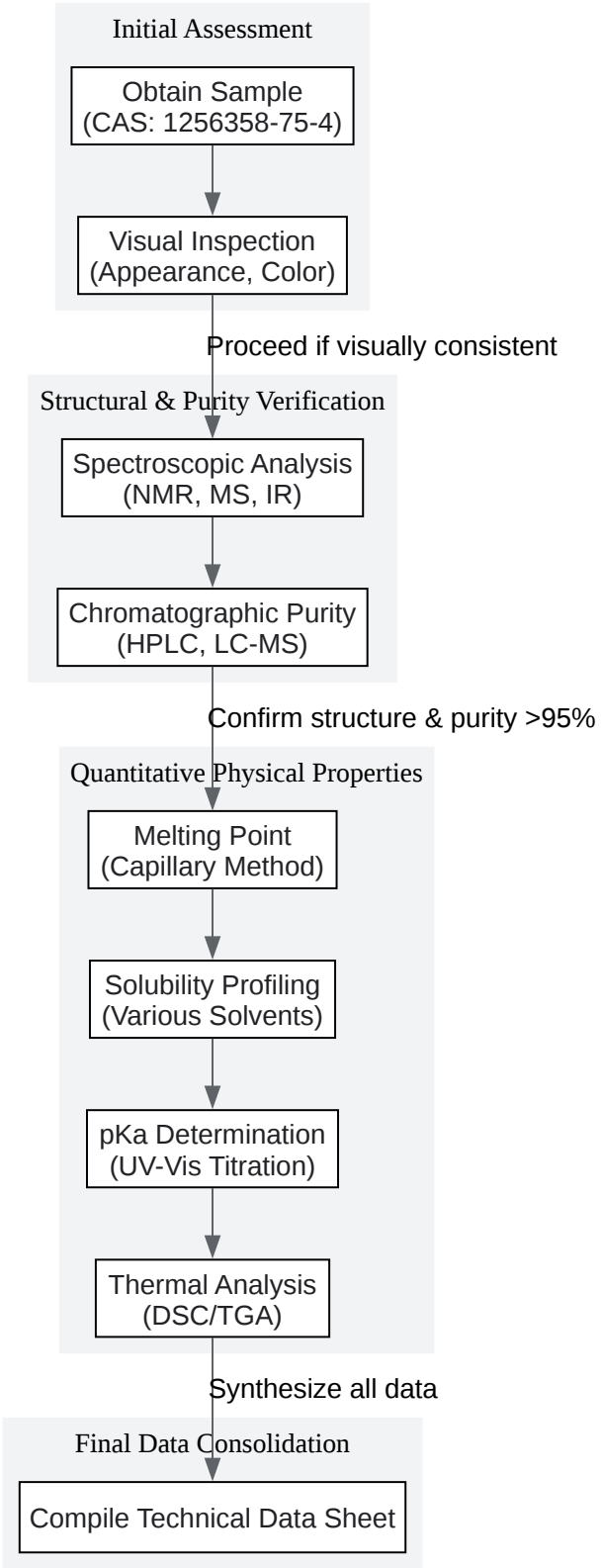
A systematic approach is crucial for the comprehensive characterization of a novel or sparsely documented compound. The following workflow outlines the logical progression of experiments.



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Caption: Standard workflow for the physicochemical characterization of a chemical reagent.

Spectroscopic Profile

Spectroscopic analysis provides an unambiguous fingerprint of the molecular structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Will show distinct aromatic proton signals for the two different phenyl rings. The benzylic methylene protons (-O-CH_2-Ar) are expected to appear as a singlet around 5.0-5.5 ppm. The hydroxyl protons of the boronic acid group are broad and may exchange with solvent, often appearing between 4.0 and 8.0 ppm, or not be observed at all.
  - ^{13}C NMR: Will display signals for all 13 unique carbon atoms. The chemical shifts will be characteristic of the aromatic, ether, and boronic acid-bearing carbons.
  - ^{11}B NMR: A key diagnostic tool for boronic acids. A single broad peak is expected in the range of 19-30 ppm, characteristic of a trigonal planar boron center.
- Infrared (IR) Spectroscopy: Key functional groups will exhibit characteristic absorption bands.
  - ~3200-3600 cm^{-1} (broad): O-H stretching of the boronic acid hydroxyl groups, often involved in hydrogen bonding.
  - ~1350 cm^{-1}: B-O stretching.
  - ~1240 cm^{-1}: C-O-C asymmetric stretching of the ether linkage.
  - ~700-800 cm^{-1}: C-Cl stretching.
- Mass Spectrometry (MS): Electrospray ionization (ESI) in negative mode is typically effective for boronic acids. The analysis would confirm the molecular weight by identifying the $[M-H]^-$ ion. The isotopic pattern of chlorine (^{35}Cl/^{37}Cl ratio of ~3:1) would be a definitive feature in the mass spectrum.

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Key Physicochemical Parameters in Depth

Solubility Profile: Guiding Solvent Selection

The solubility of a reagent is critical for its use in synthesis and for its purification. Based on its structure, **4-(3-Chlorophenoxymethyl)phenylboronic acid** is predicted to have low solubility in non-polar solvents like hexanes and high solubility in polar aprotic solvents such as DMSO and DMF.[7][9] Its solubility in common ethereal (THF, Diethyl ether) and alcoholic (Methanol, Ethanol) solvents is expected to be moderate.[1]

Experimental Protocol: Solubility Determination (Shake-Flask Method)

- Preparation: Add an excess amount of the solid compound to a known volume (e.g., 2 mL) of the selected solvent in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C) for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Separation: Centrifuge the vials to pellet the excess solid.
- Quantification: Carefully withdraw a known volume of the supernatant, dilute it with a suitable mobile phase, and analyze the concentration using a pre-calibrated HPLC-UV method. The result is expressed in mg/mL or mol/L.

Acidity and pKa: The Key to Reactivity

The Lewis acidity of the boron atom, quantified by the pKa, governs the compound's interaction with bases and its role in catalytic cycles. Phenylboronic acid has a pKa of 8.83.[1] The presence of electron-withdrawing groups on the phenyl ring lowers the pKa, making the boron center more Lewis acidic.[8] The chlorophenoxymethyl substituent is weakly electron-withdrawing, suggesting the pKa of the title compound will be slightly lower than 8.83, enhancing its ability to engage in transmetalation steps.

Experimental Protocol: pKa Determination by UV-Vis Spectroscopy

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- Stock Solution: Prepare a stock solution of the boronic acid in a suitable solvent mixture (e.g., water/acetonitrile) to ensure solubility across the desired pH range.[10]
- Buffer Preparation: Prepare a series of buffers with precisely known pH values spanning the expected pKa range (e.g., pH 7.0 to 10.0).
- Measurement: Add a small, constant aliquot of the stock solution to each buffer. Record the UV-Vis absorbance spectrum for each sample.
- Data Analysis: Plot the absorbance at a wavelength that shows a significant change upon ionization versus the pH. The data is fitted to the Henderson-Hasselbalch equation to determine the pKa, which corresponds to the pH at the inflection point of the sigmoid curve. [8]

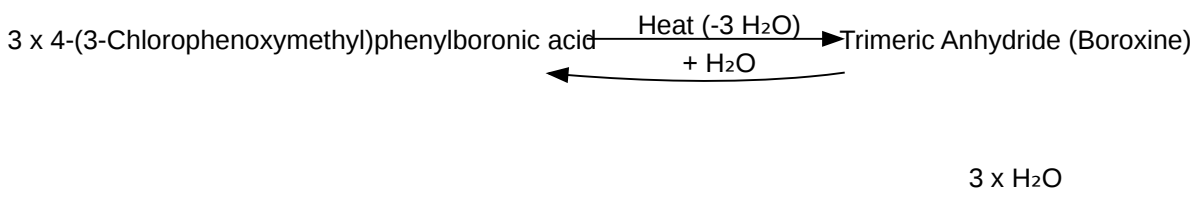
Solid-State Properties and Thermal Stability

Crystallinity

Phenylboronic acids are typically crystalline solids at room temperature. In the solid state, they often form hydrogen-bonded dimers or extended polymeric networks through their hydroxyl groups.[1] This intermolecular interaction is responsible for their relatively high melting points and influences their solubility. The precise crystal structure can be determined by single-crystal X-ray diffraction.

Thermal Stability and Boroxine Formation

A defining characteristic of boronic acids is their propensity to undergo thermal dehydration to form cyclic trimeric anhydrides known as boroxines. This is a reversible equilibrium reaction.



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Caption: Reversible thermal dehydration of a phenylboronic acid to its boroxine.

This dehydration can occur upon heating, particularly under vacuum, and can affect melting point determination and long-term storage. The presence of boroxine is a common impurity in commercial boronic acid samples. Thermogravimetric Analysis (TGA) can be used to quantify this process by measuring mass loss as a function of temperature.

Safety and Handling

As with related boronic acids, **4-(3-Chlorophenoxymethyl)phenylboronic acid** should be handled with care. It is expected to be an irritant to the skin, eyes, and respiratory system.[11] [12]

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid creating dust.
- Storage: Store in a tightly sealed container in a cool, dry place away from moisture.[13]

Conclusion

4-(3-Chlorophenoxymethyl)phenylboronic acid is a valuable synthetic intermediate whose utility is underpinned by its distinct physical properties. While some specific experimental data for this exact molecule is not widely published, a comprehensive and reliable profile can be constructed through analysis of its structure and comparison with well-characterized analogues. This guide provides the foundational knowledge and experimental frameworks necessary for researchers to confidently handle, characterize, and deploy this reagent in their synthetic and developmental endeavors, ensuring both safety and scientific rigor.

References

- PubChem. 4-(N-(3-Chlorophenyl)sulfamoyl)phenylboronic acid. [Link]
- Wikipedia. Phenylboronic acid. [Link]

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- Li, et al. Synthesis of Sulfonamide- and Sulfonyl- Phenylboronic Acid Modified Silica Phases for Boronate Affinity Chromatography at Physiological pH. PMC - NIH. [Link]
- Domańska, U., et al. Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents. Journal of Chemical & Engineering Data. [Link]
- SCIEX. Quantitation of boronic acids at pg/mL levels of sensitivity. [Link]
- ResearchGate. pK a values for boronic acids 1-7. [Link]
- Chidella, K.S., et al. A High Sensitive LC-MS/MS Method for the Simultaneous Determination of Potential Genotoxic Impurities.... SCIRP. [Link]
- PubChem. Phenylboronic Acid. [Link]
- ResearchGate. (PDF) Solubility of Phenylboronic Acid and its Cyclic Esters in Organic Solvents. [Link]
- LookChem. Cas 1029438-36-5, 4-(3-Fluorophenoxy)phenylboronic acid. [Link]

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Sources

- 1. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-(3-chlorophenoxyMethyl)phenylboronic acid | 1256358-75-4 [amp.chemicalbook.com]
- 4. arctomsci.com [arctomsci.com]
- 5. 4-Chlorophenylboronic acid | 1679-18-1 [chemicalbook.com]
- 6. 4-Chlorophenylboronic acid, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. d-nb.info [d-nb.info]

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- 8. Synthesis of Sulfonamide- and Sulfonyl- Phenylboronic Acid Modified Silica Phases for Boronate Affinity Chromatography at Physiological pH - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. static.cymitquimica.com [static.cymitquimica.com]
- 12. fishersci.com [fishersci.com]
- 13. aksci.com [aksci.com]
- To cite this document: BenchChem. [physical properties of 4-(3-Chlorophenoxymethyl)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577821/docs#physical-properties-of-4-3-chlorophenoxymethyl-phenylboronic-acid]

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